

Safeguarding Your Research: A Comprehensive Guide to Handling Fenthion Oxon Sulfone

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Compound of Interest

Compound Name: Fenthion oxon sulfone

Cat. No.: B133082

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For Immediate Implementation: This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Fenthion oxon sulfone**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Fenthion oxon sulfone, a metabolite of the organophosphate insecticide fenthion, is a highly toxic compound requiring stringent handling procedures. This guide outlines the necessary personal protective equipment (PPE), operational plans for safe handling and emergencies, and compliant disposal methods.

Chemical and Toxicological Data at a Glance

A clear understanding of the substance's properties is the first step toward safe handling. The following tables summarize the key chemical, physical, and toxicological data for **Fenthion oxon sulfone**.

Table 1: Chemical and Physical Properties of **Fenthion Oxon Sulfone**

Property	Value
Chemical Name	Dimethyl 3-methyl-4-(methylsulfonyl)phenyl phosphate
Synonyms	Fenoxon sulfone
CAS Number	14086-35-2
Molecular Formula	C10H15O6PS
Molecular Weight	294.26 g/mol
Melting Point	40-46 °C
log Pow (Octanol/Water Partition Coefficient)	0.495[1]
Storage Temperature	2-8°C

Table 2: Toxicological Data and Hazard Information for **Fenthion Oxon Sulfone**

Parameter	Value
Acute Oral LD50 (Rat)	30 mg/kg[1], 50 mg/kg[2]
GHS Hazard Classification	Acute Toxicity 2, Oral[3][4][5]
Signal Word	Danger[3][4][5]
Hazard Pictogram	GHS06 (Skull and Crossbones)[3][4][5]
Hazard Statement	H300: Fatal if swallowed[3][4][5]

Operational Plan: From Preparation to Disposal

A systematic approach is crucial when working with highly toxic substances. The following step-by-step protocols provide guidance for the entire workflow, from initial preparation to the final disposal of waste.

Personal Protective Equipment (PPE)

The last line of defense against exposure is appropriate PPE. Never handle **Fenthion oxon sulfone** without the following equipment:

- **Gloves:** Chemical-resistant gloves are mandatory. Elbow-length PVC or nitrile rubber gloves are recommended.^[6] Always wear sleeves over the gloves unless working overhead.
- **Body Protection:** A chemical-resistant Tyvek suit or equivalent coveralls should be worn over regular lab clothing. For tasks with a high risk of splashing, such as cleaning up spills, a waterproof apron should be worn over the coveralls.^[6]
- **Eye and Face Protection:** Chemical splash goggles and a face shield are required to protect against splashes and aerosols.
- **Respiratory Protection:** A NIOSH-approved full-face respirator with organic vapor cartridges and P100 particulate filters is essential, especially when handling the solid compound or preparing solutions.^[6]

Safe Handling Procedures

- **Designated Area:** All work with **Fenthion oxon sulfone** must be conducted in a designated area within a certified chemical fume hood.
- **Weighing:** When weighing the solid compound, use a containment balance or a balance within the fume hood to prevent the dispersal of dust.
- **Solution Preparation:** Prepare solutions in the fume hood. Add the solid to the solvent slowly to avoid splashing.
- **Avoid Ingestion and Inhalation:** Do not eat, drink, or smoke in the laboratory. The high acute oral toxicity of this compound makes any potential for ingestion a critical risk.
- **Handwashing:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Emergency Procedures

a) Spill Cleanup:

In the event of a spill, remain calm and follow these steps:

- **Evacuate and Secure:** Immediately alert others in the area and evacuate non-essential personnel. Secure the area to prevent entry.
- **Don Full PPE:** Before attempting to clean the spill, don the full PPE ensemble described above.
- **Contain the Spill:** For liquid spills, create a dike around the spill using an absorbent material like sand, cat litter, or a commercial absorbent.^[1]^[2] For solid spills, carefully cover the material with a plastic sheet to prevent airborne dust.
- **Absorb and Collect:** Absorb liquid spills with an inert material and carefully sweep up the absorbed material or the solid spill. Place the waste in a clearly labeled, sealed, and chemical-resistant container.
- **Decontaminate the Area:** Decontaminate the spill area using a 10% bleach solution or a solution of caustic soda (lye), as organophosphates can be decomposed by these materials.^[3] Allow the decontamination solution to sit for at least one hour.
- **Absorb Decontaminant:** Absorb the decontamination solution with an inert material and place it in the same hazardous waste container.
- **Final Cleaning:** Clean the area with soap and water. All cleaning materials must be disposed of as hazardous waste.

b) Personal Exposure:

- **Skin Contact:** Immediately remove all contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.^[1] Seek immediate medical attention.
- **Eye Contact:** Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.

- Ingestion: Do not induce vomiting. Seek immediate medical attention. Provide the Safety Data Sheet (SDS) to the medical personnel.

Disposal Plan

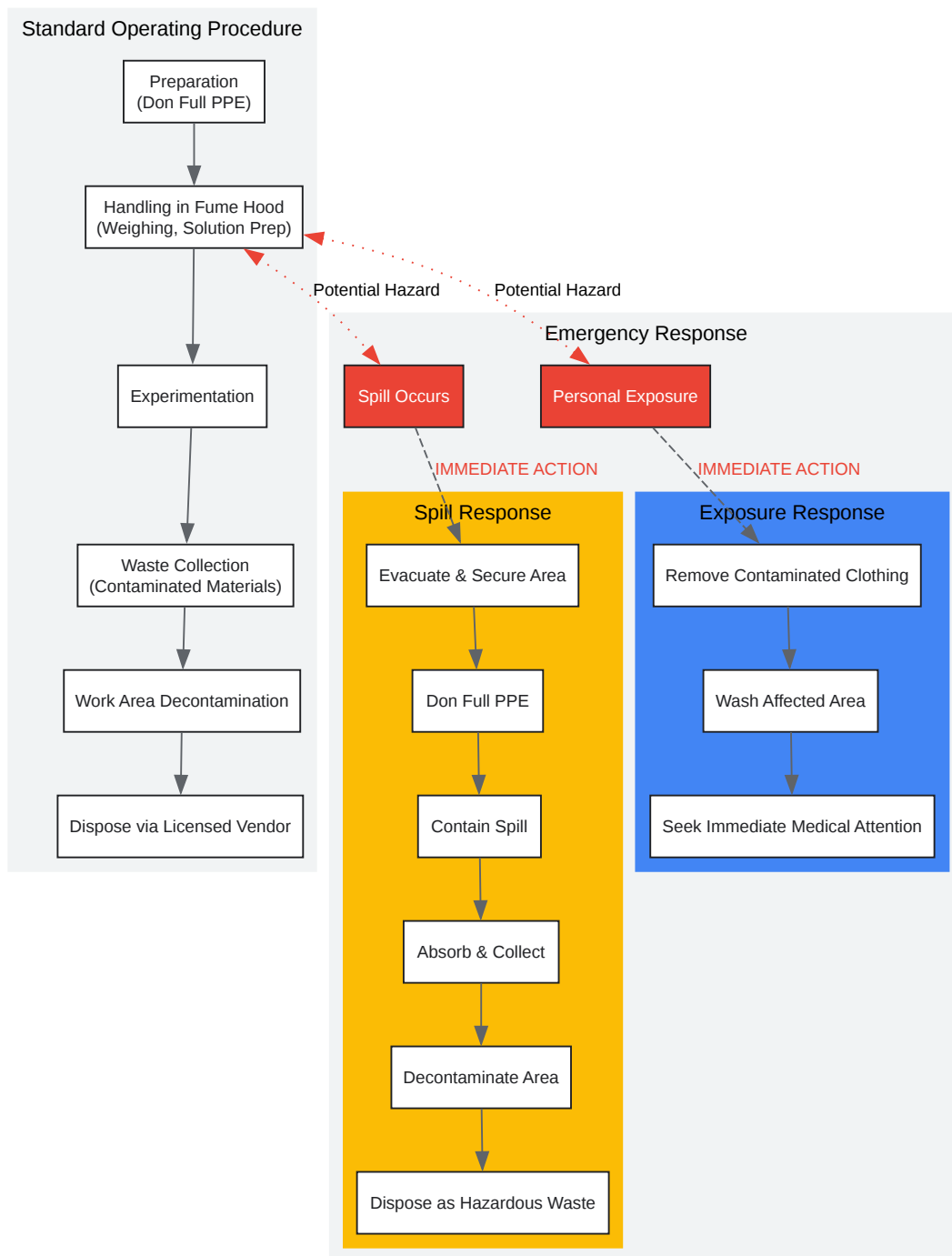
All waste contaminated with **Fenthion oxon sulfone** is considered hazardous waste and must be disposed of accordingly.

- Waste Collection: Collect all contaminated materials, including disposable PPE, absorbent materials from spills, and empty containers, in a designated and clearly labeled hazardous waste container.
- Container Rinsing: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and treated as hazardous waste.
- Disposal Vendor: Arrange for the disposal of the hazardous waste through a licensed and certified hazardous waste disposal contractor. Follow all local, state, and federal regulations for the disposal of highly toxic chemical waste.[\[1\]](#)

Workflow and Emergency Response Diagram

The following diagram illustrates the standard workflow for handling **Fenthion oxon sulfone** and the immediate actions to be taken in an emergency.

Safe Handling and Emergency Workflow for Fenthion Oxon Sulfone

[Click to download full resolution via product page](#)Caption: Workflow for handling **Fenthion oxon sulfone** and responding to emergencies.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Fenthion Oxon Sulfone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133082#personal-protective-equipment-for-handling-fenthion-oxon-sulfone]

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